

# benzolamide Ki value carbonic anhydrase isoforms

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## Compound Focus: Benzolamide

CAS No.: 3368-13-6

Cat. No.: S520910

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## Known Benzolamide Inhibition Data

The search results yielded one relevant data point from a 1984 study on skeletal muscle, which should be considered with caution due to its age [1]:

Isoform / Context	IC <sub>50</sub> / Relative Potency	Citation
Extracellular CA in skeletal muscle	IC <sub>50</sub> of <b>10<sup>-5</sup> M</b> (10 μM)	[1]
Comparison (Acetazolamide)	IC <sub>50</sub> of <b>10<sup>-6</sup> M</b> (1 μM)	[1]

This study concluded that **benzolamide** was less potent than acetazolamide in that specific experimental model [1]. No newer or broader Ki data for **benzolamide** across other human carbonic anhydrase isoforms (like CA I, II, IX, XII) were located in the search results.

## Experimental Protocols for Ki Determination

The provided search results detail standard methodologies used for determining carbonic anhydrase inhibition, which are relevant for contextualizing how Ki values like those for **benzolamide** are typically

obtained [2].

## Stopped-Flow CO<sub>2</sub> Hydrase Assay

This method is considered a gold standard for measuring the catalytic activity of carbonic anhydrases.

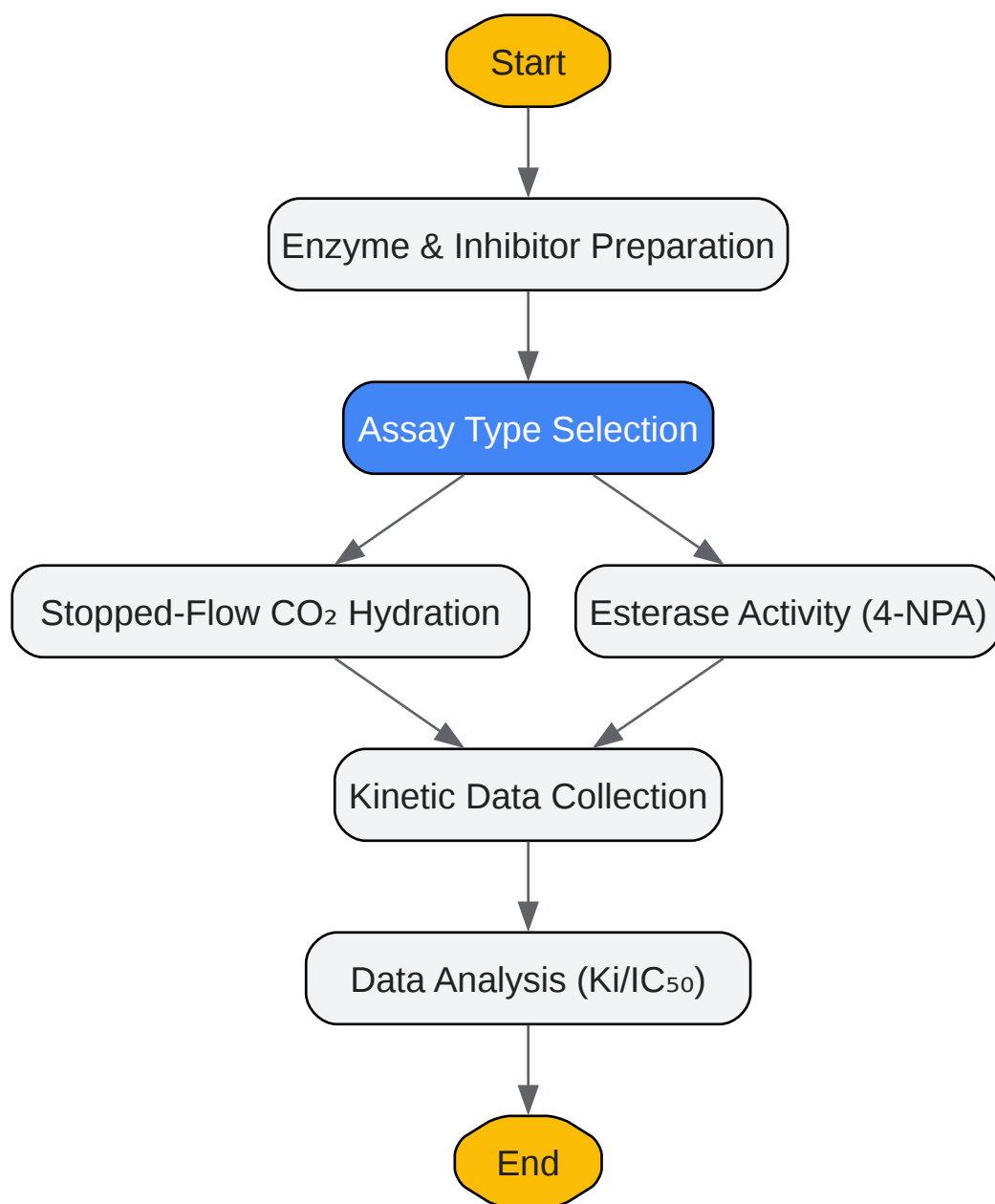
- **Principle:** This assay directly measures the enzyme's ability to catalyze the hydration of CO<sub>2</sub> to bicarbonate and a proton, which is its primary physiological reaction [2].
- **Workflow:** Rapidly mix CO<sub>2</sub>-saturated buffer with an enzyme-inhibitor solution and use a pH-sensitive indicator to track the reaction kinetics [2].
- **Data Analysis:** Initial reaction rates are measured at various inhibitor concentrations and globally fitted to a kinetic model to determine the inhibition constant (K<sub>i</sub>) [2]. Lineweaver-Burk plots are used to confirm the mode of inhibition [2].

## Esterase Activity Assay (4-NPA Assay)

This is a common, simpler method often used for initial screening and IC<sub>50</sub> determination.

- **Principle:** CAs can also hydrolyze synthetic esters, like 4-nitrophenyl acetate (4-NPA). Inhibition reduces the rate of hydrolysis, which is measured spectrophotometrically [3].
- **Workflow:** The enzyme is pre-incubated with the inhibitor in a multi-well plate. The reaction is started by adding 4-NPA, and the generation of the 4-nitrophenolate product is monitored by its absorbance at 400 nm [3].
- **Data Analysis:** Initial velocities are plotted against inhibitor concentration to generate a dose-response curve, from which the IC<sub>50</sub> value is calculated [3]. IC<sub>50</sub> can be converted to K<sub>i</sub> using established equations.

The following diagram illustrates the core workflow common to these kinetic assays:



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## References

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2. allosteric selective inhibition of carbonic anhydrase IX by ... [pmc.ncbi.nlm.nih.gov]
3. Design, Synthesis, Molecular Docking Analysis, and ... [pmc.ncbi.nlm.nih.gov]

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